

Proper Disposal Procedures for CI 972 Anhydrous

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI 972 anhydrous

Cat. No.: B606675

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **CI 972 Anhydrous**, based on available safety data.

Chemical Identification:

- Name: CI 972 (ANHYDROUS)
- CAS Number: 115787-68-3

Based on available safety data sheets for similar products, **CI 972 Anhydrous** is not classified as a hazardous substance or mixture. However, it is imperative to handle all laboratory chemicals with care and to follow established safety protocols.

Immediate Safety and Handling Precautions

Prior to disposal, ensure that the following handling precautions are observed:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Handle the substance in a well-ventilated area.

- **Avoid Contact:** Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- **Ingestion:** Do not ingest. If swallowed, seek medical attention.

Step-by-Step Disposal Plan

The disposal of **CI 972 Anhydrous** should be conducted in accordance with all federal, state, and local environmental regulations.

- **Review Institutional Policies:** Before proceeding, consult your institution's specific chemical hygiene plan and waste disposal guidelines.
- **Container Management:**
 - Keep the chemical in its original container where possible.
 - Ensure the container is securely sealed.
 - Do not mix **CI 972 Anhydrous** with other waste materials.
- **Waste Collection:**
 - For small quantities, the substance can likely be disposed of as non-hazardous solid waste.
 - Place the sealed container in a designated waste receptacle for chemical solids.
- **Large Quantities:** For the disposal of larger quantities, contact your institution's Environmental Health and Safety (EHS) department for guidance on appropriate disposal methods.
- **Decontamination:** After handling, thoroughly wash hands and any contaminated surfaces.

Accidental Spill Protocol

In the event of a spill:

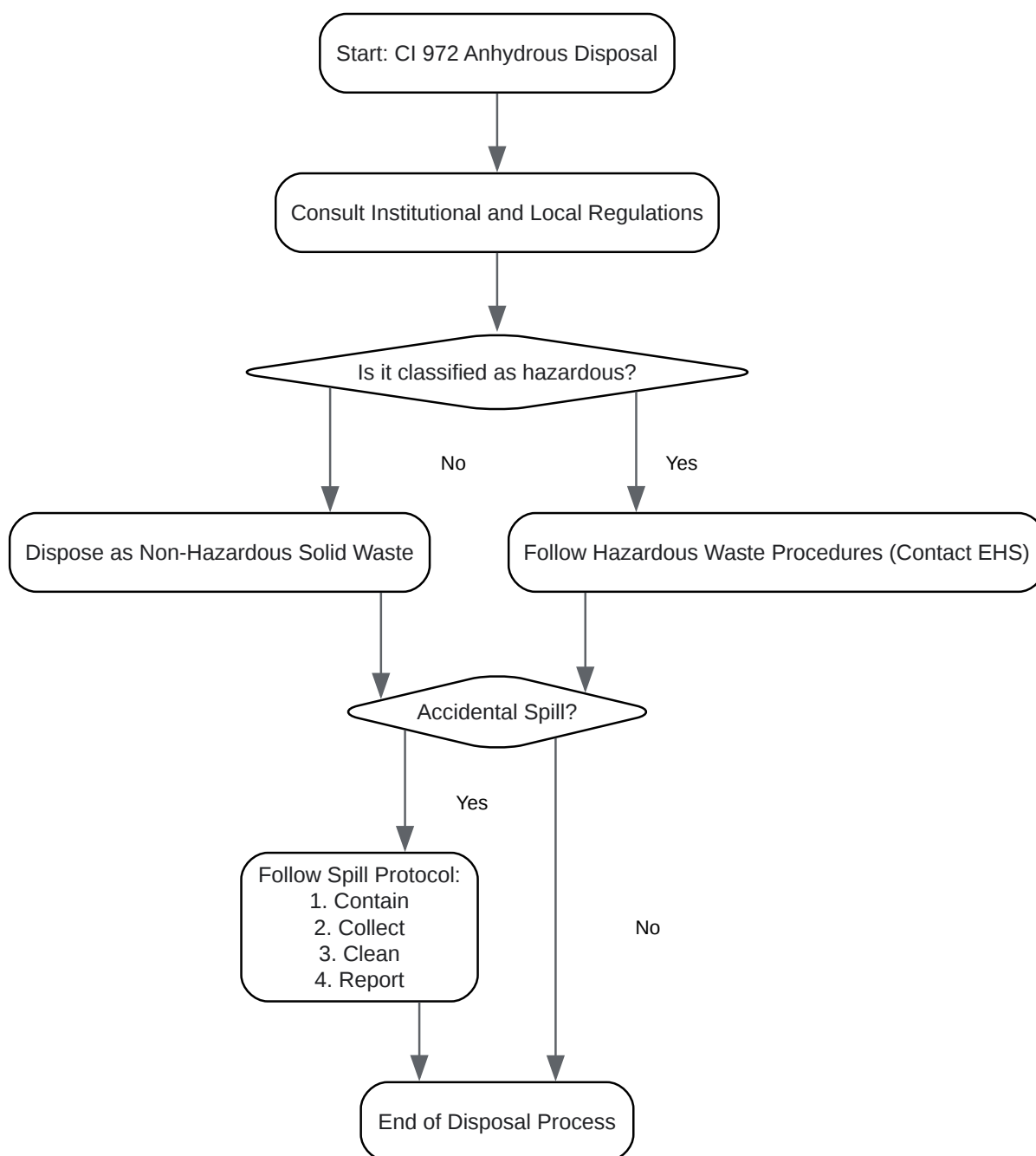
- Evacuate and Secure: If necessary, evacuate the immediate area to prevent exposure.
- Containment: For dry spills, carefully sweep or scoop the material to avoid generating dust.
- Collection: Place the spilled material into a suitable, labeled container for disposal.
- Clean-Up: Clean the affected area with appropriate cleaning agents.
- Reporting: Report the spill to your laboratory supervisor and EHS department, following your institution's protocols.

Data Presentation

As **CI 972 Anhydrous** is not classified as hazardous, quantitative data regarding exposure limits or toxicity are not applicable.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **CI 972 Anhydrous**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **CI 972 Anhydrous**.

- To cite this document: BenchChem. [Proper Disposal Procedures for CI 972 Anhydrous]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b606675#ci-972-anhydrous-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com